

Quinizarin: A Technical Guide to its Toxicological and Ecotoxicological Profile

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Compound of Interest

Compound Name: Quinizarin

Cat. No.: B147793

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Introduction

Quinizarin (1,4-dihydroxyanthraquinone) is a synthetic organic compound with a distinctive orange-red hue, belonging to the anthraquinone family of dyes.[1][2] It finds applications as a colorant in gasoline and heating oils, and as an intermediate in the synthesis of other dyes.[2] Given its industrial relevance and potential for environmental release, a thorough understanding of its toxicological and ecotoxicological properties is imperative for risk assessment and safe handling. This technical guide provides a comprehensive overview of the available data on **quinizarin**'s effects on mammalian and environmental systems.

Mammalian Toxicology

The acute toxicity of **quinizarin** in mammals appears to be low via oral and dermal routes of exposure. Studies on rodents have established high LD50 values, indicating that a large dose is required to cause death in 50% of the test population.

Acute Toxicity Data

Species	Route	Endpoint	Value	Reference
Rat (male)	Oral	LD50	> 5000 mg/kg bw	[3][4][5]
Rat (male)	Dermal	LD50	> 2500 mg/kg bw	[3][6]
Mouse	Oral	LD	> 10000 mg/kg	[4]
Mouse	Intravenous	LD50	320 mg/kg	[4]
Rat	Intraperitoneal	LD50	2100 mg/kg	[4]

Skin and Eye Irritation

Quinizarin is not classified as a skin or eye irritant. In studies following OECD guidelines, no significant irritation was observed in rabbits after dermal and ocular application.[6]

- Skin Irritation: No skin irritation was observed in rabbits after 24 hours of exposure.[6]
- Eye Irritation: No eye irritation was noted in rabbits over a 7-day observation period.[6]

Sensitization

Quinizarin did not induce skin sensitization in a guinea pig maximization test, indicating a low potential for causing allergic contact dermatitis.[6]

Genotoxicity

The genotoxicity data for **quinizarin** is limited and warrants further investigation. While some safety data sheets indicate no available data for germ cell mutagenicity, studies on related anthraquinones suggest that this class of compounds can have genotoxic properties.[3][7] Therefore, a cautious approach is recommended.

Carcinogenicity

Current classifications from major regulatory bodies do not list **quinizarin** as a carcinogen.[5][6][8][9] However, a study on madder color, which contains anthraquinones like alizarin and rubiadin (structurally related to **quinizarin**), showed evidence of carcinogenicity in the kidney and liver of rats.[10] This suggests that further long-term carcinogenicity bioassays on **quinizarin** may be warranted to fully assess its carcinogenic potential.

Ecotoxicology

Quinizarin is classified as very toxic to aquatic life with long-lasting effects.[\[3\]](#)[\[5\]](#)[\[9\]](#) This is primarily driven by its high toxicity to algae.

Aquatic Toxicity Data

Organism	Test Type	Endpoint	Value	Duration	Reference
Daphnia magna (Water Flea)	Acute Immobilization	EC50	> 0.134 mg/L	48 h	[3] [6]
Desmodesmus subspicatus (Green Algae)	Growth Inhibition	EC50	0.044 mg/L	72 h	[3] [8]

Persistence and Degradability

Quinizarin is not readily biodegradable, suggesting it may persist in the environment.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Bioaccumulative Potential

With a log Pow of 4.16, **quinizarin** has the potential for bioaccumulation in aquatic organisms.[\[3\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological studies on **quinizarin** are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Toxicity (as per OECD Guideline 402)

The acute dermal toxicity of **quinizarin** was likely determined using a method similar to the OECD 402 guideline. This test involves the application of the substance to a shaved area of the skin of a small group of animals (typically rats) at a limit dose (e.g., 2000 mg/kg). The animals are observed for 14 days for signs of toxicity and mortality.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Daphnia magna Acute Immobilization Test (as per OECD Guideline 202)

The ecotoxicity of **quinizarin** on *Daphnia magna* is assessed by exposing the organisms to a range of concentrations of the substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC50) is then determined.[\[2\]](#)[\[9\]](#)[\[14\]](#)

Algal Growth Inhibition Test (as per OECD Guideline 201)

The toxicity of **quinizarin** to algae is evaluated by exposing a culture of green algae, such as *Desmodesmus subspicatus*, to various concentrations of the chemical. The growth of the algae is measured over a 72-hour period, and the concentration that inhibits growth by 50% (EC50) is calculated.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Signaling Pathways

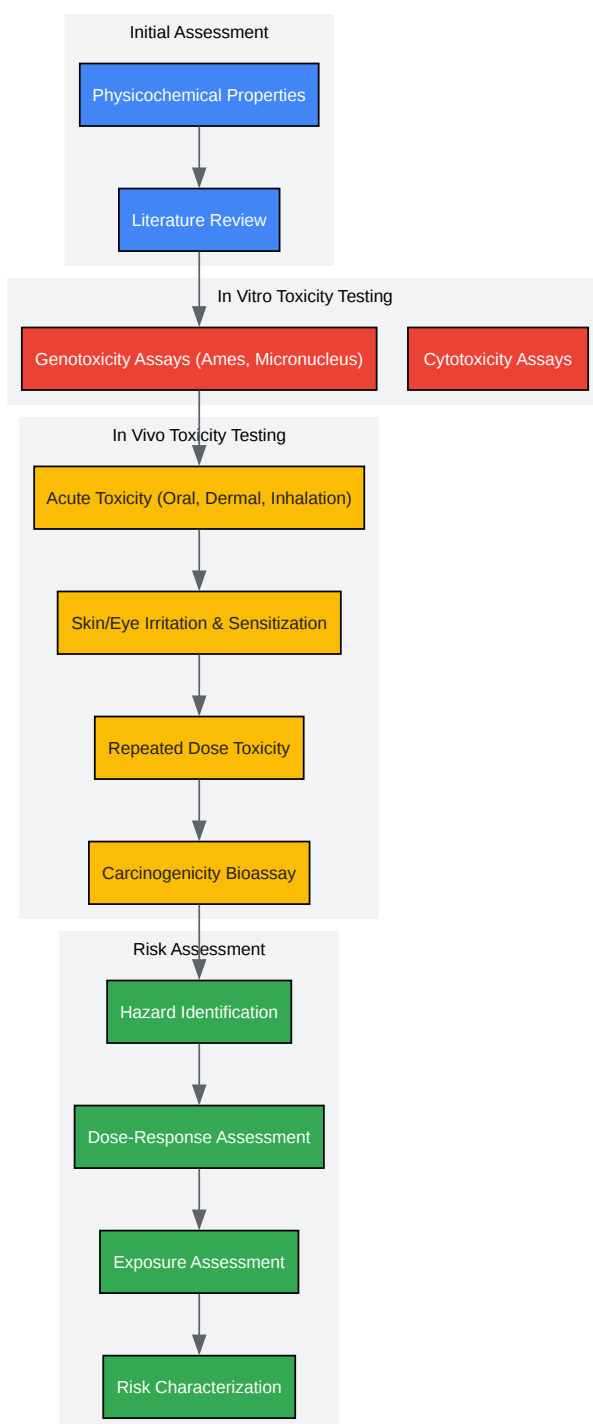
While specific studies on the signaling pathways affected by **quinizarin** are scarce, research on other anthraquinone derivatives provides some insights into potential mechanisms of toxicity. Anthraquinones have been shown to interact with various cellular signaling pathways, including:

- **PI3K/AKT/mTOR Pathway:** Some anthraquinone derivatives have been found to modulate the PI3K/AKT/mTOR pathway, which is crucial for cell survival, proliferation, and autophagy. [\[1\]](#)[\[8\]](#)
- **ERK and Akt activated Nrf2/HO-1 Signaling Pathway:** An anthraquinone derivative has been shown to exert effects on neuronal cells through the ERK and Akt activated Nrf2/HO-1 signaling pathway, which is involved in the cellular stress response.[\[3\]](#)

Further research is needed to elucidate the specific signaling pathways through which **quinizarin** may exert its toxic effects.

Visualizations

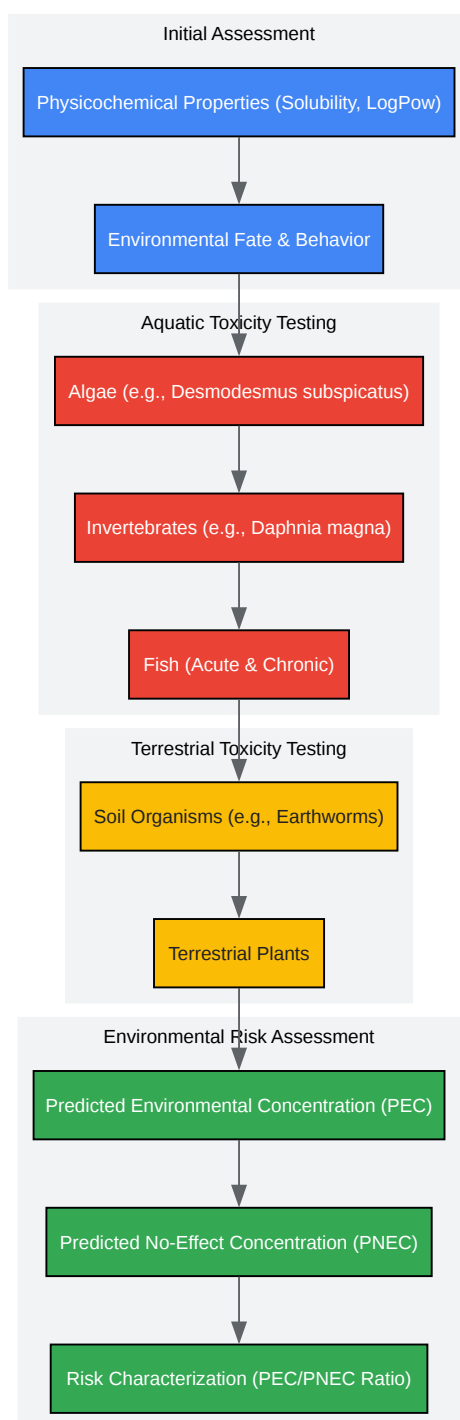
General Workflow for Toxicological Assessment



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Caption: A generalized workflow for the toxicological assessment of a chemical substance.

General Workflow for Ecotoxicological Assessment



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Caption: A generalized workflow for the ecotoxicological assessment of a chemical substance.

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